

Dichloroisocyanuric acid and its sodium salt dihydrate forms

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Compound of Interest

Compound Name: *Dichloroisocyanuric acid*

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An In-depth Technical Guide to **Dichloroisocyanuric Acid** and its Sodium Salt Dihydrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **dichloroisocyanuric acid** (DCCA) and its sodium salt dihydrate ($\text{NaDCC}\cdot 2\text{H}_2\text{O}$), focusing on their chemical properties, synthesis, analytical methodologies, and mechanisms of action. This document is intended to serve as a valuable resource for professionals in research and development.

Introduction

Dichloroisocyanuric acid and its sodium salt are stable sources of chlorine, widely recognized for their potent disinfectant and biocidal properties.^[1] These N-halamine compounds are utilized across various sectors, including water treatment, sanitation, and the food industry, due to their efficacy against a broad spectrum of microorganisms.^{[2][3][4]} In research and drug development, their antimicrobial characteristics are of significant interest for applications in areas such as wound dressings and the prevention of microbial contamination.
^[2]

Chemical and Physical Properties

Dichloroisocyanuric acid and its sodium salt dihydrate exhibit distinct physicochemical properties that are crucial for their application and handling. The quantitative data for these compounds are summarized in the tables below for easy comparison.

Table 1: Physical and Chemical Properties of **Dichloroisocyanuric Acid (DCCA)**

Property	Value	Reference
Chemical Formula	$C_3HCl_2N_3O_3$	[5]
Molar Mass	197.96 g/mol	[5]
Appearance	Colorless solid	[5]
Density	2.2 g/cm ³	[5]
Melting Point	225 °C (437 °F; 498 K)	[5]
Available Chlorine	~70%	[6]

Table 2: Physical and Chemical Properties of Sodium Dichloroisocyanurate Dihydrate (NaDCC·2H₂O)

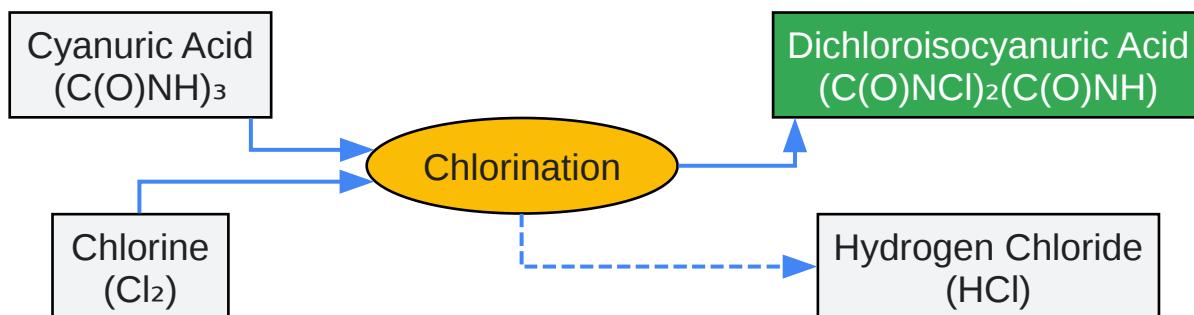
Property	Value	Reference
Chemical Formula	$C_3Cl_2N_3NaO_3 \cdot 2H_2O$	[7]
Molar Mass	255.98 g/mol	[7]
Appearance	White crystalline solid	[8]
Solubility in Water	236.8 g/L	[7]
pH (10 g/L in H ₂ O)	6.7 (at 20 °C)	[7]
Melting Point	252 °C (decomposition)	[7]
Density	1.97 g/cm ³ (at 25 °C)	[7]
Available Chlorine	~56%	[2]

Synthesis of Dichloroisocyanuric Acid and its Sodium Salt

The synthesis of these compounds involves the chlorination of cyanuric acid. The following sections provide an overview of the manufacturing processes.

Synthesis of Dichloroisocyanuric Acid (DCCA)

Dichloroisocyanuric acid is produced through the direct chlorination of cyanuric acid.[\[5\]](#)

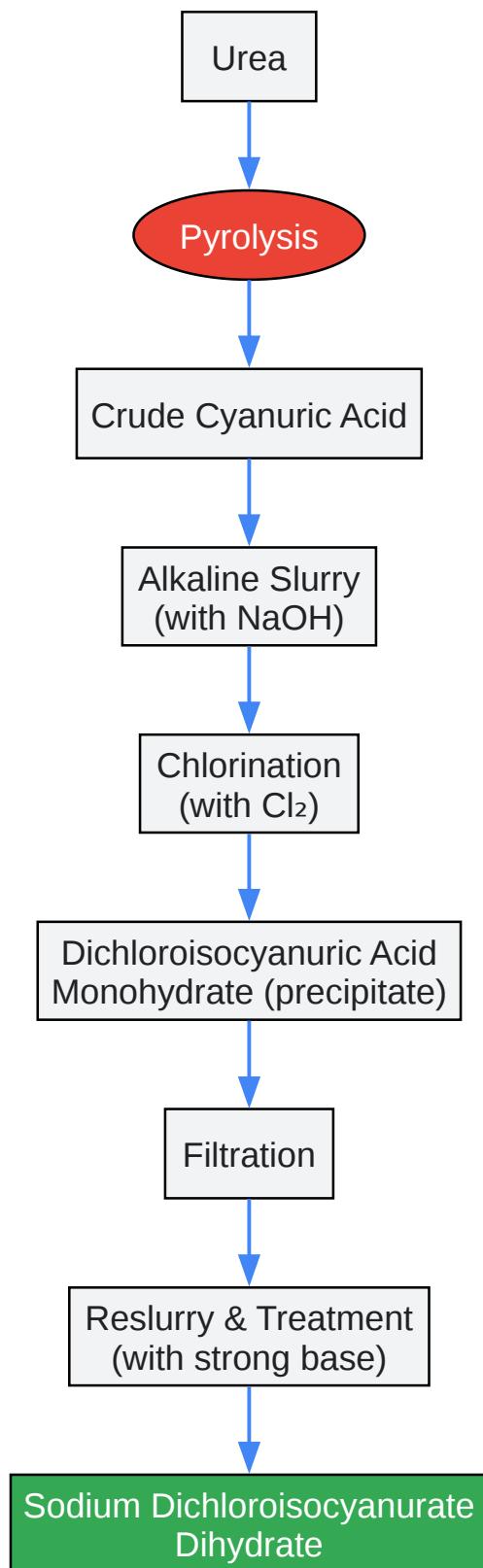


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Synthesis of Dichloroisocyanuric Acid.

Synthesis of Sodium Dichloroisocyanurate (NaDCC)

The sodium salt is typically synthesized from **dichloroisocyanuric acid** or through a multi-step process starting from urea. A common industrial method involves the reaction of a cyanuric acid slurry with sodium hydroxide, followed by chlorination.[\[2\]](#)[\[9\]](#)



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Industrial Synthesis of Sodium Dichloroisocyanurate Dihydrate.

Experimental Protocols

This section details key experimental procedures for the analysis and evaluation of DCCA and NaDCC.

Determination of Available Chlorine by Iodometric Titration

This method is widely used to quantify the active chlorine content. The principle involves the oxidation of iodide to iodine by the chlorine in the sample, followed by titration of the liberated iodine with a standard sodium thiosulfate solution.[9][10]

Materials:

- Potassium iodide (KI), crystals
- Standard sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) solution (e.g., 0.1 N)
- Starch indicator solution
- Acetic acid
- Sample of DCCA or NaDCC
- Deionized water
- Erlenmeyer flask, burette, pipette, analytical balance

Procedure:

- Accurately weigh a specific amount of the DCCA or NaDCC sample (e.g., 0.2-0.3 g) and dissolve it in a known volume of deionized water in an Erlenmeyer flask.
- Add an excess of potassium iodide crystals (approximately 1 g) to the solution and swirl to dissolve.
- Acidify the solution by adding a few milliliters of acetic acid. This will facilitate the liberation of iodine. The solution should turn a deep brown color, indicating the presence of free iodine.

- Titrate the liberated iodine with the standard sodium thiosulfate solution from a burette until the brown color fades to a pale yellow.
- Add a few drops of starch indicator solution. The solution will turn a deep blue-black color.
- Continue the titration with sodium thiosulfate, adding it dropwise, until the blue color disappears completely. This is the endpoint.
- Record the volume of sodium thiosulfate solution used.
- Calculate the percentage of available chlorine using the appropriate stoichiometric formula.

Sample Preparation

Weigh DCCA/NaDCC Sample

Dissolve in Water

Add excess KI

Acidify with Acetic Acid

Titration

Titrate with $\text{Na}_2\text{S}_2\text{O}_3$
(until pale yellow)

Add Starch Indicator
(solution turns blue-black)

Continue Titration
(until blue color disappears)

Analysis

Record Volume of Titrant

Calculate % Available Chlorine

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Workflow for Iodometric Titration of Available Chlorine.

Quantification by High-Performance Liquid Chromatography (HPLC)

HPLC is a sensitive method for the determination of **dichloroisocyanuric acid**, its sodium salt, and its degradation product, cyanuric acid.[11]

Instrumentation and Conditions (Example for Cyanuric Acid):

- HPLC System: With UV detector
- Column: C18 or a specific column like a porous graphitic carbon column
- Mobile Phase: A suitable buffer system, often with pH control
- Detection Wavelength: 213 nm or 225 nm for cyanuric acid[11]
- Flow Rate: Typically 1.0 mL/min
- Injection Volume: 20 μ L

Procedure:

- Standard Preparation: Prepare a series of standard solutions of the analyte (e.g., cyanuric acid) of known concentrations in the mobile phase.
- Sample Preparation: Dissolve a precisely weighed amount of the sample in the mobile phase. Dilute as necessary to fall within the concentration range of the standards. Samples may require filtration before injection.
- Calibration Curve: Inject the standard solutions into the HPLC system and record the peak areas. Plot a calibration curve of peak area versus concentration.
- Sample Analysis: Inject the prepared sample solution and record the peak area.
- Quantification: Determine the concentration of the analyte in the sample by comparing its peak area to the calibration curve.

Antimicrobial Efficacy Testing

The antimicrobial activity of DCCA and NaDCC can be evaluated against various microorganisms. A common method is the determination of the log reduction in microbial count after exposure.

Materials:

- Test microorganism (e.g., *Staphylococcus aureus*, *Pseudomonas aeruginosa*)[[12](#)]
- Culture media (e.g., Tryptic Soy Broth, Tryptic Soy Agar)
- Sterile phosphate-buffered saline (PBS) or other neutralizer
- Solutions of DCCA or NaDCC at various concentrations
- Sterile test tubes, pipettes, and petri dishes
- Incubator

Procedure:

- Prepare Microbial Suspension: Culture the test microorganism in a suitable broth to a specific concentration (e.g., 10^8 CFU/mL).
- Exposure: Add a known volume of the microbial suspension to a specific volume of the DCCA or NaDCC solution. Also, prepare a control with the microbial suspension in a sterile buffer without the disinfectant.
- Contact Time: Allow the disinfectant to act for a predetermined contact time (e.g., 30 seconds, 1 minute, 5 minutes).
- Neutralization: After the contact time, transfer an aliquot of the mixture to a neutralizing broth to stop the antimicrobial action.
- Plating and Incubation: Perform serial dilutions of the neutralized suspension and plate onto agar plates. Incubate the plates under appropriate conditions (e.g., 37°C for 24-48 hours).
- Colony Counting: Count the number of colonies on the plates and calculate the concentration of viable microorganisms (CFU/mL).

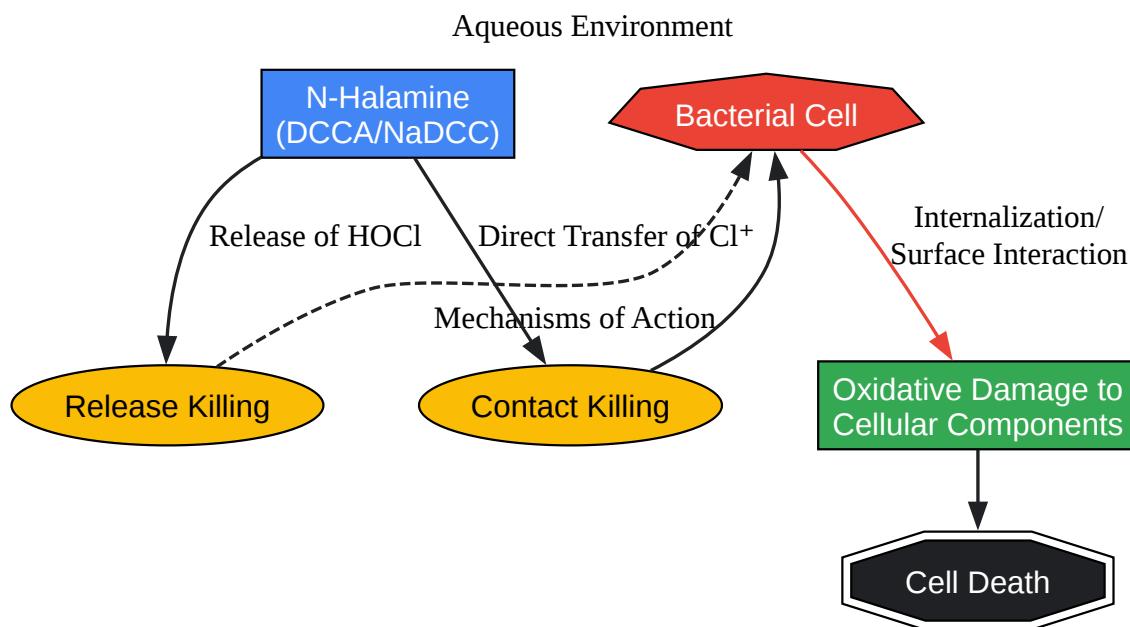
- Log Reduction Calculation: Compare the CFU/mL of the treated samples to the control to determine the log reduction.

Mechanism of Antimicrobial Action

DCCA and NaDCC are classified as N-halamines. Their antimicrobial activity stems from the transfer of oxidative halogen (chlorine) to the microbial cells.[\[2\]](#) The proposed mechanisms of action fall into three main categories: contact killing, release killing, and transfer killing.[\[5\]](#)

- Contact Killing: The N-halamine compound directly transfers the active halogen to the microbial cell upon contact, without releasing it into the surrounding solution.[\[2\]](#)[\[5\]](#)
- Release Killing: The N-halamine releases the active halogen into the solution, which then inactivates the microorganisms.[\[5\]](#)
- Transfer Killing: The active halogen is transferred from the N-halamine to a medium that then inactivates the bacteria.[\[5\]](#)

The released active chlorine (hypochlorous acid) is a strong oxidizing agent that can damage critical cellular components, including enzymes and nucleic acids, leading to metabolic disruption and cell death.[\[3\]](#)



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Conceptual Mechanisms of N-Halamine Antimicrobial Action.

Applications in Research and Drug Development

The potent and broad-spectrum antimicrobial activity of DCCA and NaDCC makes them valuable in various research and development contexts:

- Disinfection of Laboratory Equipment and Surfaces: Their effectiveness against a wide range of pathogens makes them suitable for maintaining sterile environments in research laboratories.
- Antimicrobial Coatings and Materials: Incorporation of these compounds into polymers and fabrics is being explored for creating self-disinfecting surfaces and medical textiles.[2]
- Wound Care: N-halamine-based dressings offer the potential for preventing and treating wound infections due to their rapid and sustained antimicrobial action.[2]

- Water Purification Research: They serve as standard compounds for studying disinfection byproducts and the efficacy of different water treatment methods.

Safety and Handling

Dichloroisocyanuric acid and its sodium salt are strong oxidizing agents and should be handled with care. They can cause skin and eye irritation, and inhalation of dust may lead to respiratory issues. Appropriate personal protective equipment (PPE), such as gloves, goggles, and respiratory protection, should be used when handling these compounds in their concentrated form. They should be stored in a cool, dry, well-ventilated area away from combustible materials and acids.

Conclusion

Dichloroisocyanuric acid and its sodium salt dihydrate are versatile and highly effective antimicrobial agents with well-defined chemical properties. The methodologies for their synthesis and analysis are well-established, providing a solid foundation for their application in research and development. Their multi-faceted mechanism of action against a broad spectrum of microbes continues to drive interest in their use for developing novel antimicrobial materials and formulations. A thorough understanding of their properties, handling requirements, and mechanisms is essential for harnessing their full potential in scientific and pharmaceutical applications.

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